

# Application Notes and Protocols for Demonstrating Chemical Principles with Copper Compounds

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## Compound of Interest

Compound Name: Cupric chlorate

Cat. No.: B084576

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Disclaimer: The use of **cupric chlorate** ( $\text{Cu}(\text{ClO}_3)_2$ ) in educational demonstrations is strongly discouraged due to its inherent instability and significant safety hazards. **Cupric chlorate** is a powerful oxidizing agent that can decompose explosively upon heating or in the presence of organic materials, sulfur, or powdered metals.<sup>[1][2]</sup> Its decomposition can release toxic gases such as chlorine and chlorine dioxide.<sup>[1]</sup> Due to these risks, this document will provide detailed protocols for a safer, yet visually effective, alternative demonstration that illustrates similar chemical principles using cupric chloride ( $\text{CuCl}_2$ ).

## Hazard Analysis of Cupric Chlorate

**Cupric chlorate** presents multiple significant hazards that make it unsuitable for typical educational settings:

- **Explosive Potential:** Mixtures of **cupric chlorate** with ammonium salts, powdered metals, silicon, sulfur, or sulfides are easily ignited and can be explosive.<sup>[2]</sup> It may also explode from heat or contamination alone.<sup>[2]</sup>
- **Strong Oxidizer:** As a strong oxidizing agent, it can ignite combustible materials like wood, paper, and oils.<sup>[2]</sup>
- **Thermal Instability:** The compound decomposes upon heating above 73°C, releasing toxic and corrosive gases.<sup>[1]</sup>

- Toxicity: Ingestion or contact with **cupric chlorate** can cause irritation to the skin, eyes, and mucous membranes.<sup>[2]</sup>

Given these dangers, safer and more readily available copper compounds should be used for demonstrations.

## Application Note: A Safer Alternative Using Cupric Chloride and Aluminum

This application note describes a demonstration of a single displacement and exothermic reaction using cupric chloride and aluminum foil. This experiment is visually engaging, effectively demonstrates principles of reactivity and energy release, and utilizes materials with a much lower hazard profile than **cupric chlorate**.

Core Chemical Principle: The reaction demonstrates the relative reactivity of metals, where aluminum displaces copper in an aqueous solution. It is also a vivid example of an exothermic process.

Reaction Equation:  $2 \text{Al(s)} + 3 \text{CuCl}_2\text{(aq)} \rightarrow 2 \text{AlCl}_3\text{(aq)} + 3 \text{Cu(s)}$

## Data Presentation

Table 1: Physical and Chemical Properties of Key Reagents

Property	Cupric Chloride (CuCl <sub>2</sub> )	Aluminum (Al)
CAS Number	7447-39-4	7429-90-5
Molar Mass	134.45 g/mol	26.98 g/mol
Appearance	Blue-green crystalline solid	Silvery-white solid
Melting Point	498 °C (928 °F; 771 K)	660.32 °C (1220.58 °F; 933.47 K)
Boiling Point	993 °C (1819 °F; 1266 K) (decomposes)	2470 °C (4478 °F; 2743 K)
Solubility in Water	75.7 g/100 mL at 25 °C	Insoluble
Primary Hazards	Harmful if swallowed, causes skin and eye irritation. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	Flammable solid (as powder)

## Experimental Protocols

Objective: To observe the single displacement reaction between aluminum and cupric chloride, noting the signs of a chemical reaction such as color change, gas evolution, and heat production.

Materials:

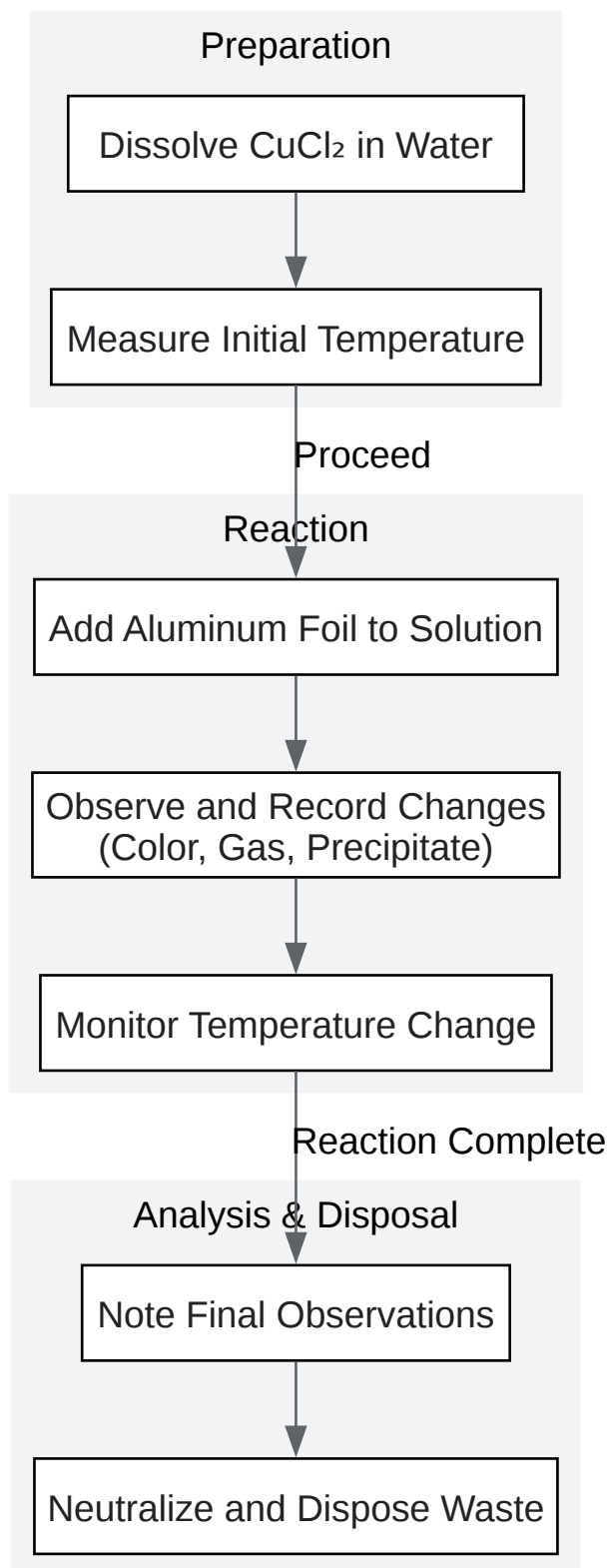
- Cupric chloride (CuCl<sub>2</sub>)
- Aluminum foil
- Distilled water
- 250 mL beaker
- Glass stirring rod
- Thermometer
- Personal Protective Equipment (PPE): safety goggles, lab coat, gloves

#### Protocol:

- Preparation of Cupric Chloride Solution:
  - Measure approximately 10 grams of cupric chloride into a 250 mL beaker.
  - Add 100 mL of distilled water to the beaker.
  - Stir the mixture with a glass rod until the cupric chloride is fully dissolved. The solution should be a clear, blue-green color.
  - Measure and record the initial temperature of the solution.
- Initiation of Reaction:
  - Cut a piece of aluminum foil (approximately 10 cm x 10 cm) and crumple it loosely.
  - Submerge the crumpled aluminum foil into the cupric chloride solution.[\[6\]](#)
- Observation:
  - Observe the reaction closely. Note any changes in color, the formation of a solid precipitate, and the evolution of gas (bubbles).[\[6\]](#)
  - Carefully touch the outside of the beaker to feel for temperature changes. Use a thermometer to monitor the temperature of the solution as the reaction proceeds, recording the maximum temperature reached.[\[6\]](#)
  - The blue-green color of the solution will fade as the copper ions are consumed, and a reddish-brown solid (copper metal) will precipitate. The aluminum foil will appear to dissolve.
- Waste Disposal:
  - Allow the reaction to go to completion and the solution to cool.
  - Neutralize the resulting solution according to institutional safety guidelines before disposal. The solid copper can be filtered, washed, dried, and disposed of as solid waste or

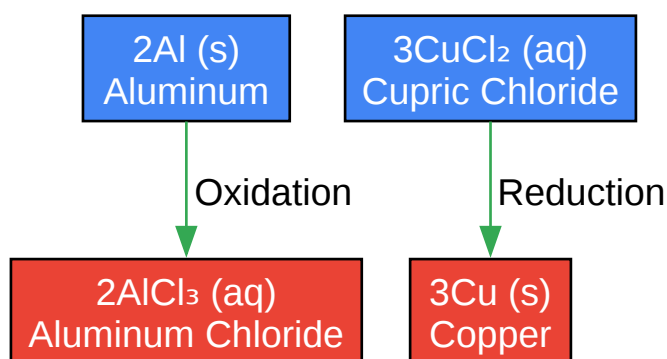
recycled.

## Mandatory Visualizations



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Caption: Workflow for the  $\text{CuCl}_2$  and Aluminum reaction.



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Caption: Single displacement reaction of Al and  $\text{CuCl}_2$ .

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## References

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